

Introduction: The Critical Role of a Niche Precursor in Drug Discovery

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Compound of Interest

Compound Name:	3-(5-chloro-1H-indol-3-yl)propan-1-ol
CAS No.:	141071-81-0
Cat. No.:	B2646869

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5-chloro-1H-indole-3-propanol is a substituted indole derivative. While not a common off-the-shelf chemical, its core structure, 5-chloro-1H-indole, is a crucial building block in the synthesis of various pharmaceutical compounds. Notably, 5-chloro-indole is a key intermediate in the preparation of the atypical antipsychotic drug, Sertindole^[1]. The addition of the 3-propanol side chain creates a specific functionalized molecule likely intended for further elaboration in a multi-step synthesis pathway, making its purity and sourcing of paramount importance for the consistency and success of subsequent reactions.

For researchers and drug development professionals, obtaining a high-quality supply of such a specific molecule is a non-trivial task that requires a deep understanding of the supplier landscape, purity specifications, and methods for independent verification. This guide provides a comprehensive framework for navigating these challenges, ensuring the integrity and reproducibility of your research.

Part 1: The Supplier Landscape for Specialized Indole Derivatives

Sourcing a niche molecule like 5-chloro-1H-indole-3-propanol involves looking beyond standard chemical catalogs. The landscape is typically divided into two categories: catalog suppliers who may stock the parent indole, and custom synthesis organizations that can prepare the specific derivative on demand.

Identifying Potential Suppliers

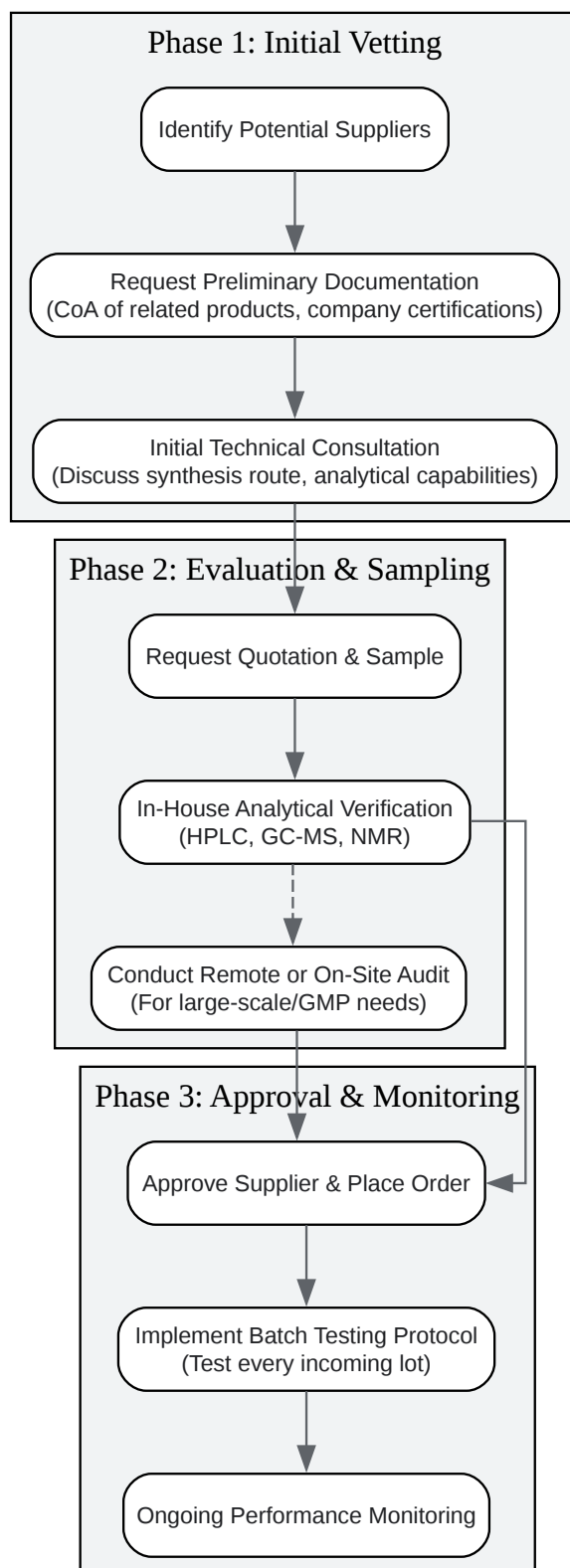
The initial search often begins with suppliers of the core building block, 5-chloro-1H-indole. Reputable suppliers of this parent compound often have custom synthesis capabilities.

Potential Suppliers for 5-chloro-1H-indole and Custom Synthesis:

- Sigma-Aldrich (Merck): A major supplier of a vast range of chemicals, including many indole derivatives. They list 5-chloroindole with a typical assay of 98%.
- Apollo Scientific: A UK-based supplier specializing in aromatic and heterocyclic compounds for research and development, listing 5-chloro-1H-indole at 97% purity[2].
- Matrix Fine Chemicals: A European supplier of fine chemicals and intermediates, also listing the parent compound[3].
- Chem-Impex: A supplier of specialty chemicals for pharmaceutical and biotech research, offering related indole derivatives[4].
- BOC Sciences: Provides a wide range of building blocks and offers custom synthesis services[5].

A Workflow for Supplier Qualification

Selecting a supplier, especially for a custom synthesis project, requires a rigorous qualification process to mitigate risks related to purity, scalability, and batch-to-batch consistency. The following workflow provides a structured approach.



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Caption: A structured workflow for qualifying a new chemical supplier.

Part 2: Deconstructing Purity Specifications

The stated purity on a supplier's website or bottle is only the headline figure. A thorough understanding requires scrutiny of the Certificate of Analysis (CoA) and an awareness of potential process-related impurities.

Interpreting the Certificate of Analysis (CoA)

A CoA is a critical document that provides lot-specific quality control results. Researchers should treat CoAs from different suppliers with varying levels of trust and always perform their own verification for critical applications.

Key Sections of a CoA to Scrutinize:

- Product Identification: CAS Number, Molecular Formula, and Weight.
- Assay: The reported purity and the method used to determine it (e.g., GC Area %, HPLC, Titration). An assay by a quantitative method like qNMR or titration is often more reliable than a simple GC or HPLC area percentage.
- Physical Properties: Appearance (e.g., white to off-white powder), melting point, etc.[\[6\]](#)[\[7\]](#).
- Spectroscopic Data: Confirmation of structure via methods like Infrared (IR) or Nuclear Magnetic Resonance (NMR) spectroscopy.
- Trace Analysis: Levels of residual solvents, water content (Karl Fischer), and heavy metals, which are critical for later-stage drug development.

Typical Specifications and Potential Impurities

For the parent compound, 5-chloro-1H-indole, typical purity specifications are summarized below. These serve as a baseline for what to expect for its propanol derivative.

Parameter	Specification	Method	Rationale
Assay	$\geq 97\%$ or $\geq 98\%$	GC, HPLC, or Titration	Defines the overall purity of the main component.
Appearance	White to beige crystals/powder	Visual	Deviations can indicate degradation or significant impurities.
Melting Point	69-72 °C	Capillary Method	A sharp melting range close to the literature value suggests high purity.
Identity	Conforms to structure	IR, NMR	Confirms the chemical structure is correct.

Potential Process-Related Impurities: The synthesis of substituted indoles can introduce specific impurities. For example, the synthesis of Sertindole from 5-chloroindole involves N-arylation and reduction steps[1]. Potential impurities could therefore include:

- Starting Materials: Unreacted 5-chloroindole or other precursors.
- Dehalogenated Species: Loss of the chlorine atom during reductive steps is a common side reaction.
- Isomers: Impurities arising from non-selective reactions at other positions on the indole ring.
- Solvent Adducts: Molecules of the reaction or purification solvent that have become trapped in the crystal lattice.

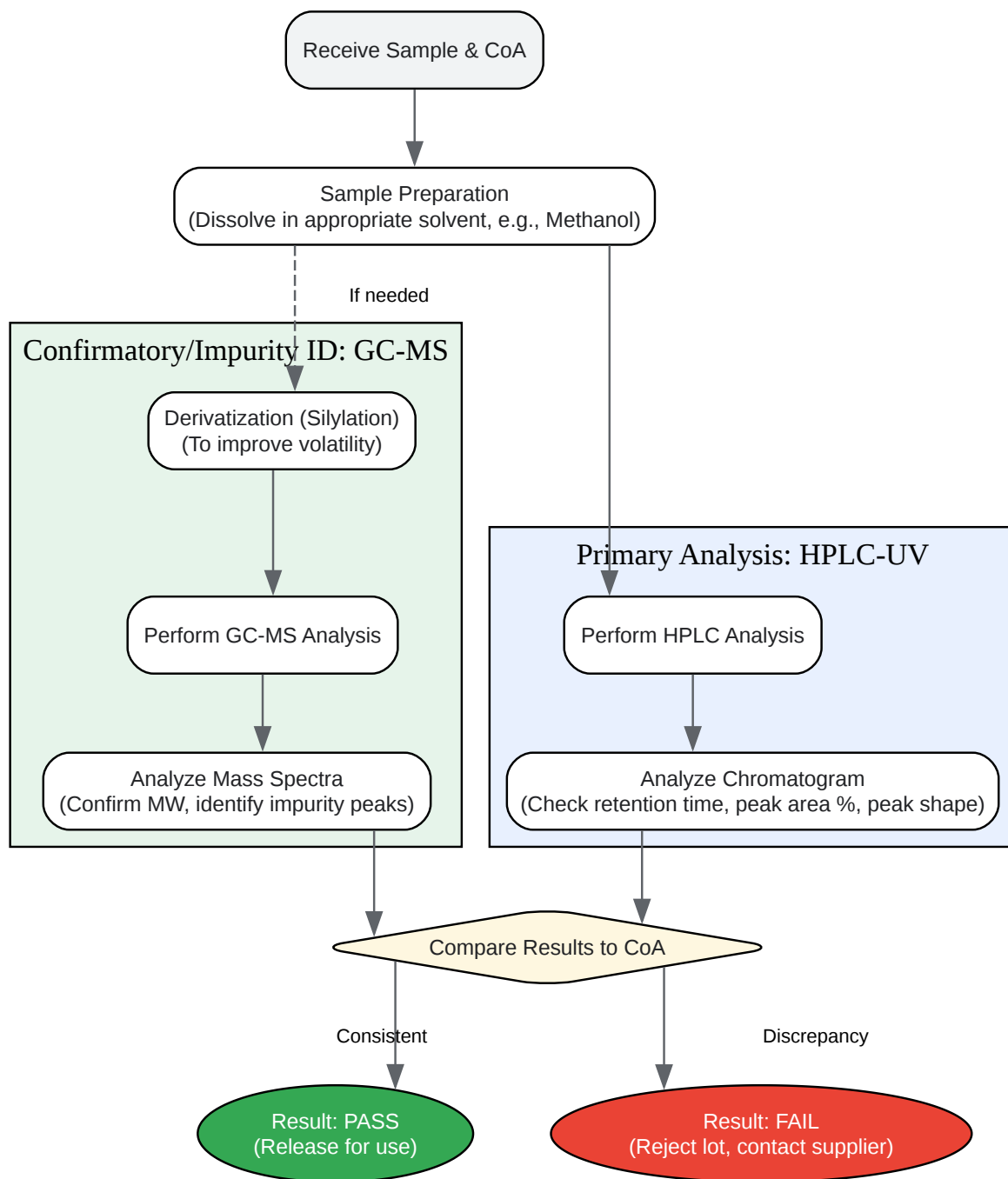
Part 3: Independent Analytical Verification Protocols

Trustworthiness in chemical sourcing is achieved through a self-validating system. Independent verification of purity is the cornerstone of this system. Below are detailed protocols for High-

Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS), two powerful techniques for analyzing indole derivatives.

Analytical Workflow Overview

The choice between HPLC and GC-MS depends on the volatility and thermal stability of the compound. For 5-chloro-1H-indole-3-propanol, with its polar alcohol group, HPLC is an excellent primary method, while GC-MS, likely requiring derivatization, is superb for identifying volatile impurities.



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Caption: Workflow for the analytical verification of an incoming chemical sample.

Protocol 1: Purity Determination by Reverse-Phase HPLC-UV

This method is adapted from established procedures for separating indole compounds and is suitable for determining the purity of 5-chloro-1H-indole-3-propanol[8][9][10]. The UV detector is set to 280 nm, a wavelength where the indole chromophore strongly absorbs light.

1. Materials and Reagents:

- HPLC-grade Acetonitrile (ACN)
- HPLC-grade Water
- Formic Acid (or Acetic Acid)
- C8 or C18 Reverse-Phase HPLC column (e.g., 4.6 x 150 mm, 5 μ m particle size)
- Sample of 5-chloro-1H-indole-3-propanol

2. Preparation of Solutions:

- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Sample Solution: Accurately weigh ~1 mg of the compound and dissolve in 10 mL of Methanol or Acetonitrile to make a 0.1 mg/mL solution. Filter through a 0.45 μ m syringe filter.

3. Chromatographic Conditions:

- Column: C18, 4.6 x 150 mm, 5 μ m
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 μ L
- Detector: UV Absorbance at 280 nm
- Column Temperature: 30 $^{\circ}$ C
- Gradient Elution:
 - 0-2 min: 20% B
 - 2-15 min: Linear gradient from 20% B to 80% B
 - 15-17 min: Hold at 80% B
 - 17-18 min: Return to 20% B
 - 18-25 min: Column re-equilibration at 20% B

4. Data Analysis:

- Integrate all peaks in the chromatogram.
- Calculate the purity by area percentage: $(\text{Area of Main Peak} / \text{Total Area of All Peaks}) * 100$.
- Causality: A sharp, symmetrical main peak indicates good chromatographic behavior. The presence of small, well-resolved secondary peaks provides a profile of the impurities.

Protocol 2: Impurity Identification by GC-MS

For volatile indole derivatives, GC-MS is a powerful tool for both separation and identification[11][12]. Due to the hydroxyl (-OH) and amine (-NH) groups, which are active hydrogens, derivatization is often necessary to prevent peak tailing and improve thermal stability. Silylation is a common and effective derivatization technique[13].

1. Materials and Reagents:

- GC-grade Dichloromethane or Ethyl Acetate
- Derivatizing Agent: N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS)
- Sample of 5-chloro-1H-indole-3-propanol

2. Sample Preparation and Derivatization:

- Prepare a 1 mg/mL solution of the sample in Dichloromethane.
- In a GC vial, add 100 μ L of the sample solution.
- Add 100 μ L of BSTFA + 1% TMCS.
- Cap the vial tightly and heat at 70 °C for 30 minutes.
- Allow the vial to cool to room temperature before injection.
- Causality: BSTFA reacts with the -OH and -NH protons to form trimethylsilyl (TMS) ethers and amines, respectively. These TMS derivatives are much more volatile and thermally stable, making them ideal for GC analysis.

3. GC-MS Conditions:

- GC Column: HP-5MS or equivalent (30 m x 0.25 mm, 0.25 μ m film thickness)
- Carrier Gas: Helium at a constant flow of 1 mL/min.
- Injection: 1 μ L, Split mode (e.g., 20:1 split ratio).
- Inlet Temperature: 250 °C.
- Oven Temperature Program:
- Initial temperature: 100 °C, hold for 2 minutes.

- Ramp: 10 °C/min to 280 °C.
- Hold: Hold at 280 °C for 5 minutes.
- MS Transfer Line Temperature: 280 °C.
- Ion Source Temperature: 230 °C.
- Mass Range: Scan from m/z 40 to 550.

4. Data Analysis:

- Examine the total ion chromatogram (TIC) for peaks.
- For the main peak, analyze the mass spectrum to confirm the molecular weight of the TMS-derivatized compound.
- For any impurity peaks, analyze their mass spectra and compare them against spectral libraries (like NIST) to tentatively identify their structures. This can confirm the presence of impurities like dehalogenated species or unreacted starting materials.

Conclusion

Sourcing and verifying the purity of a specialized chemical like 5-chloro-1H-indole-3-propanol is a foundational step for robust and reproducible scientific outcomes. By adopting a systematic approach to supplier qualification, critically evaluating Certificates of Analysis, and performing independent analytical verification using established methods like HPLC and GC-MS, researchers can ensure the quality of their starting materials. This diligence minimizes experimental variability, prevents costly delays, and ultimately upholds the integrity of the drug discovery and development process.

References

- Tivadar Fessard, A., & Loret, M. O. (2012). A simple method for simultaneous RP-HPLC determination of indolic compounds related to bacterial biosynthesis of indole-3-acetic acid. *Plant Physiology and Biochemistry*, 56, 17-21. [[Link](#)]
- Badia, R., et al. (2020). A Novel Selective and Sensitive HPLC-ESI-Tandem MS/MS Method for Indole Structure-Retaining Metabolites of Tryptophan: Application in Beverages. *Molecules*, 25(21), 5092. [[Link](#)]
- Verma, P., & van der Merwe, M. J. (2016). Using High Performance Liquid Chromatography to Analyse Indoline Degradation during Lead Bioremoval. *Chemical Engineering*

Transactions, 49, 493-498. [\[Link\]](#)

- Tivadar Fessard, A., & Loret, M. O. (2012). A simple method for simultaneous RP-HPLC determination of indolic compounds related to bacterial biosynthesis of indole-3-acetic acid. PubMed. [\[Link\]](#)
- ResearchGate. (n.d.). [Determination of indole and skatole in seafood using high performance liquid chromatography (HPLC)]. ResearchGate. [\[Link\]](#)
- ResearchGate. (n.d.). GC-MS analysis showing mass spectrum of metabolite I (indole-3-acetic...). ResearchGate. [\[Link\]](#)
- Szczepankiewicz, D., et al. (2016). Gas Chromatography-Mass Spectrometry (GC-MS) Analysis of Indole Alkaloids Isolated from *Catharanthus roseus* (L.) G. Don Cultivated in a Greenhouse and in vitro Cultures. Journal of AOAC International, 99(1), 79-85. [\[Link\]](#)
- Klovins, E., et al. (2019). Determination of Tryptophan Metabolites in Serum and Cerebrospinal Fluid Samples Using Microextraction by Packed Sorbent, Silylation and GC-MS Detection. Metabolites, 9(11), 263. [\[Link\]](#)
- Zhang, J., et al. (2013). Determination of Indole Alkaloids and Highly Volatile Compounds in *Rauvolfia verticillata* by HPLC-UV and GC-MS. Journal of Chromatographic Science, 51(6), 532-541. [\[Link\]](#)
- Matrix Fine Chemicals. (n.d.). 5-CHLORO-1H-INDOLE | CAS 17422-32-1. Matrix Fine Chemicals. [\[Link\]](#)
- Alpha Resources. (n.d.). Certificate of Analysis. Alpha Resources. [\[Link\]](#)
- Kumar, A., et al. (2011). Identification and synthesis of impurities formed during sertindole preparation. Beilstein Journal of Organic Chemistry, 7, 46-52. [\[Link\]](#)
- SCP SCIENCE. (2020). Certificate of Analysis - PlasmaPURE Nitric Acid. Instrument Solutions. [\[Link\]](#)
- Google Patents. (n.d.). US4377699A - 5-Chloro-indole preparation.
- PubChem. (n.d.). 5-Chloroindole. PubChem. [\[Link\]](#)

- ResearchGate. (n.d.). Synthesis of 5-Substituted Indole Derivatives. Part 3. A Facile Synthesis of 5-Chloromethyl-1H-indole-2-carboxylates. ResearchGate. [[Link](#)]
- Loyola eCommons. (n.d.). Novel Synthetic Route to 5-Substituted Indoles. Loyola eCommons. [[Link](#)]

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Sources

- 1. Identification and synthesis of impurities formed during sertindole preparation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 17422-32-1 Cas No. | 5-Chloro-1H-indole | Apollo [store.apolloscientific.co.uk]
- 3. 5-CHLORO-1H-INDOLE | CAS 17422-32-1 [matrix-fine-chemicals.com]
- 4. chemimpex.com [chemimpex.com]
- 5. buildingblock.bocsci.com [buildingblock.bocsci.com]
- 6. sigmaaldrich.cn [sigmaaldrich.cn]
- 7. 5-Chloroindole(17422-32-1)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 8. A simple method for simultaneous RP-HPLC determination of indolic compounds related to bacterial biosynthesis of indole-3-acetic acid - PMC [pmc.ncbi.nlm.nih.gov]
- 9. cetjournal.it [cetjournal.it]
- 10. A simple method for simultaneous RP-HPLC determination of indolic compounds related to bacterial biosynthesis of indole-3-acetic acid - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. notulaebotanicae.ro [notulaebotanicae.ro]
- 12. academic.oup.com [academic.oup.com]
- 13. Determination of Tryptophan Metabolites in Serum and Cerebrospinal Fluid Samples Using Microextraction by Packed Sorbent, Silylation and GC-MS Detection - PMC [pmc.ncbi.nlm.nih.gov]

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